Characterization & Reactivity Guide: 1-Methyl-1H-imidazole-5-sulfonyl Chloride

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Compound of Interest	
Compound Name:	*1-Methyl-1H-imidazole-5-sulfonyl chloride*
CAS No.:	*479552-18-6*
Cat. No.:	*B2637972*

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Executive Summary: The "Misyl" Advantage & The Regioisomer Trap

1-Methyl-1H-imidazole-5-sulfonyl chloride (often abbreviated in specific nucleoside contexts as a "Misyl" type reagent, though this term is ambiguous) represents a high-reactivity alternative to standard sulfonylating agents like p-Toluenesulfonyl chloride (TsCl) and Methanesulfonyl chloride (MsCl).

Its primary value lies in nucleophilic activation. Unlike TsCl, which relies solely on the leaving group ability of the tosylate, the imidazole moiety in this compound provides unique acid-base properties and π-stacking potential, making it a superior condensing agent in oligonucleotide synthesis and complex heterocycle functionalization.

Critical Advisory: The commercial supply chain is plagued by regioisomer confusion. The thermodynamically favored product of direct chlorosulfonation is the 4-isomer, not the 5-isomer. This guide provides the definitive spectroscopic protocols to distinguish the two, ensuring you are using the correct reagent for your structure-activity relationship (SAR) studies.

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Structural Characterization & Isomer Differentiation

The most common failure mode in using this reagent is inadvertent substitution with 1-methyl-1H-imidazole-4-sulfonyl chloride. The physical properties (off-white solids) are nearly identical, making NMR the only reliable validation method.

Table 1: Comparative Spectroscopic Data

Feature	1-Methyl-1H-imidazole-5-sulfonyl chloride **(Target)**	1-Methyl-1H-imidazole-4-sulfonyl chloride **(Common Impurity)**	p-Toluenesulfonyl chloride **(Benchmark)**
Structure	SO_2Cl at C5 (adjacent to N-Me)	SO_2Cl at C4 (adjacent to N3)	SO_2Cl at para position
1H NMR (DMSO-d6)	H2: ~8.05 ppm (s)H4: ~7.90 ppm (s)N-Me: ~3.85 ppm (s)	H2: ~8.00 ppm (s)H5: ~7.80 ppm (s)N-Me: ~3.75 ppm (s)	Ar-H: 7.85 (d), 7.45 (d)Ar-Me: 2.45 (s)
NOE Signal	Irradiate N-Me: Enhancement at H2 only.[1]	Irradiate N-Me: Enhancement at H2 AND H5.	N/A
13C NMR	C5: Deshielded (ipso)C4: Shielded relative to C2	C4: Deshielded (ipso)C5: Shielded relative to C2	Classic AA'BB' aromatic pattern
Stability	Highly Moisture Sensitive	Moisture Sensitive	Stable Solid

> *Note on Shifts: Imidazole ring protons are solvent-dependent. The relative absence of the NOE signal between the N-methyl group and the adjacent ring proton is the definitive proof of 5-substitution (where the adjacent C5 proton is replaced by sulfur).*

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Visual Logic: The Self-Validating NOE Protocol

The following diagram illustrates the decision tree for validating your starting material batch.

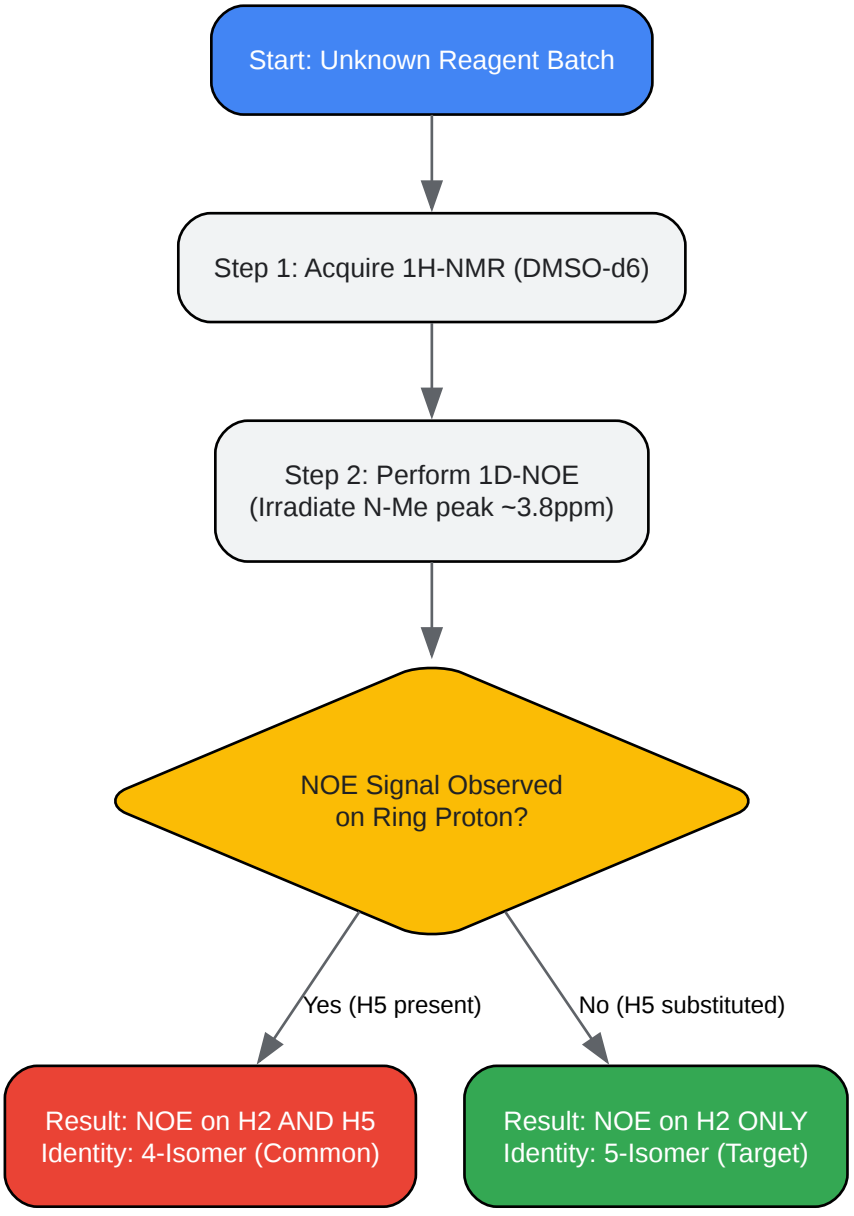

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Figure 1: NOE-based structural validation workflow. The 5-sulfonyl group replaces the H5 proton, eliminating the nuclear Overhauser effect typically seen between the N-methyl and H5.

Performance Comparison: Reactivity Profile

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Why choose the 5-imidazole derivative over TsCl? The answer lies in the Leaving Group (LG) lability and Solubility.

Table 2: Functional Reactivity Matrix

Parameter	1-Me-Im-5-SO_2Cl	TsCl (Tosyl Chloride)	MsCl (Mesyl Chloride)
Electrophilicity	High. The imidazole ring is electron-deficient (especially if protonated), activating the sulfur center.	Moderate. The methyl group on the phenyl ring is electron-donating, stabilizing the S-Cl bond.	High. Minimal steric hindrance, inductive withdrawal by methyl.
Leaving Group (pKa)	~1.5 - 2.0 (Imidazolium sulfonate)	-2.8 (Toluenesulfonic acid)	-1.9 (Methanesulfonic acid)
Selectivity	High selectivity for primary alcohols over secondary due to steric bulk of the imidazole ring.	Moderate selectivity.	Low selectivity (reacts indiscriminately due to small size).
Solubility	Soluble in polar aprotic (DMF, DMSO) and moderately in DCM. Acid soluble.	Soluble in organic solvents (DCM, Toluene). Insoluble in acid.	Miscible with most organics.
Primary Use Case	Nucleoside hydroxyl activation, "Misylation" in complex total synthesis where acid-scavenging is required in situ.	General alcohol protection, amine sulfonylation.	Elimination reactions (to alkenes), substitution.

Experimental Protocol: Derivatization for Quality Control

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Because the sulfonyl chloride is hydrolytically unstable, direct analysis (LCMS) often yields the sulfonic acid (m/z ~162). To confirm the active chloride content, a derivatization with a secondary amine is recommended.

Protocol: Morpholine Derivatization Assay

Objective: Quantify active sulfonyl chloride content and confirm regioisomer identity via stable sulfonamide formation.

- Preparation: Dissolve 50 mg of the candidate sulfonyl chloride in 1.0 mL anhydrous DCM.
- Reaction: Add 1.2 equivalents of Morpholine (approx. 25 µL) and 1.5 equivalents of Triethylamine (TEA).
- Observation: The reaction is exothermic. A white precipitate (TEA·HCl) will form immediately if the reagent is active.
- Workup:
  - Dilute with 5 mL EtOAc.
  - Wash with 2 mL 0.1 M HCl (removes excess morpholine/TEA).
  - Wash with 2 mL Brine.
  - Dry over Na_2SO_4 and concentrate.
- Analysis: Analyze the resulting stable sulfonamide by 1H-NMR.
  - Target Signal: The morpholine CH_2 protons (3.0–3.5 ppm) will integrate 8H relative to the 3H N-methyl singlet.
  - Regio-check: The stable sulfonamide allows for cleaner NOE experiments than the labile chloride.

Reaction Pathway Diagram

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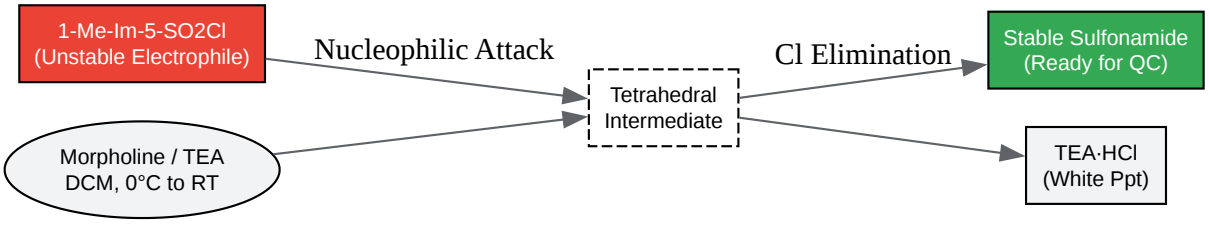

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Figure 2: Derivatization pathway for stabilizing the reactive sulfonyl chloride into a characterizable sulfonamide.

References

- Grimmett, M. R. "Imidazole and Benzimidazole Synthesis." Academic Press, 1997.
- Comparative Sulfonylation Reagents
  - BenchChem Technical Guides. "Reactivity Showdown: Sulfonyl Chlorides." (Accessed 2026).
- Spectroscopic Data Sources
  - National Institutes of Health (NIH) PubChem. "1-Methylimidazole-4-sulfonyl chloride Data." [2][3] (Used as negative control reference).
  - Royal Society of Chemistry. "Supporting Information for Imidazole Functionalization."[4] (General imidazole shift methodology).
- Synthesis of 5-Substituted Imidazoles
  - Journal of Organic Chemistry.[1] "Lithiation of 1-methylimidazole: Regiocontrol." (Cites the C2 vs C5 lithiation pathways required to access the 5-isomer exclusively).

Disclaimer: This guide is for research purposes. **1-Methyl-1H-imidazole-5-sulfonyl chloride** is a corrosive, moisture-sensitive lachrymator. Handle in a fume hood with appropriate PPE.

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- 3. 1-methyl-1H-imidazole-4-sulfonyl chloride | C4H5ClN2O2S | CID 2736887 - PubChem [pubchem.ncbi.nlm.nih.gov]
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